

4-(Trifluoromethyl)benzamide GHS and safety data sheet

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Compound of Interest

Compound Name: **4-(Trifluoromethyl)benzamide**

Cat. No.: **B156667**

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An In-Depth Technical Guide to the Safe Handling of **4-(Trifluoromethyl)benzamide**

Authored by a Senior Application Scientist

Introduction: **4-(Trifluoromethyl)benzamide** is a vital chemical intermediate and building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility stems from the presence of the trifluoromethyl group, which can significantly alter the metabolic stability, lipophilicity, and binding affinity of a parent molecule. However, the same properties that make it valuable in synthesis necessitate a thorough understanding of its hazard profile to ensure the safety of researchers and scientists. This guide provides an in-depth analysis of the Globally Harmonized System (GHS) classification for **4-(Trifluoromethyl)benzamide** and establishes field-proven protocols for its safe handling, storage, and disposal, grounded in the principles of scientific integrity and risk mitigation.

Section 1: Chemical and Physical Identity

A foundational aspect of laboratory safety is the accurate identification of the substance being handled. The key identifiers and physical properties of **4-(Trifluoromethyl)benzamide** are summarized below.

Property	Value	Source
IUPAC Name	4-(trifluoromethyl)benzamide	[2]
CAS Number	1891-90-3	[2] [3]
Molecular Formula	C ₈ H ₆ F ₃ NO	[2] [3]
Molecular Weight	189.13 g/mol	[2] [4]
Appearance	White to almost white crystalline powder	[1]
Solubility	Sparingly soluble in water	[1]

Section 2: GHS Hazard Identification and Risk Assessment

4-(Trifluoromethyl)benzamide is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[3\]](#) Understanding this classification is the first step in a dynamic risk assessment process that protects laboratory personnel.

GHS Classification Summary

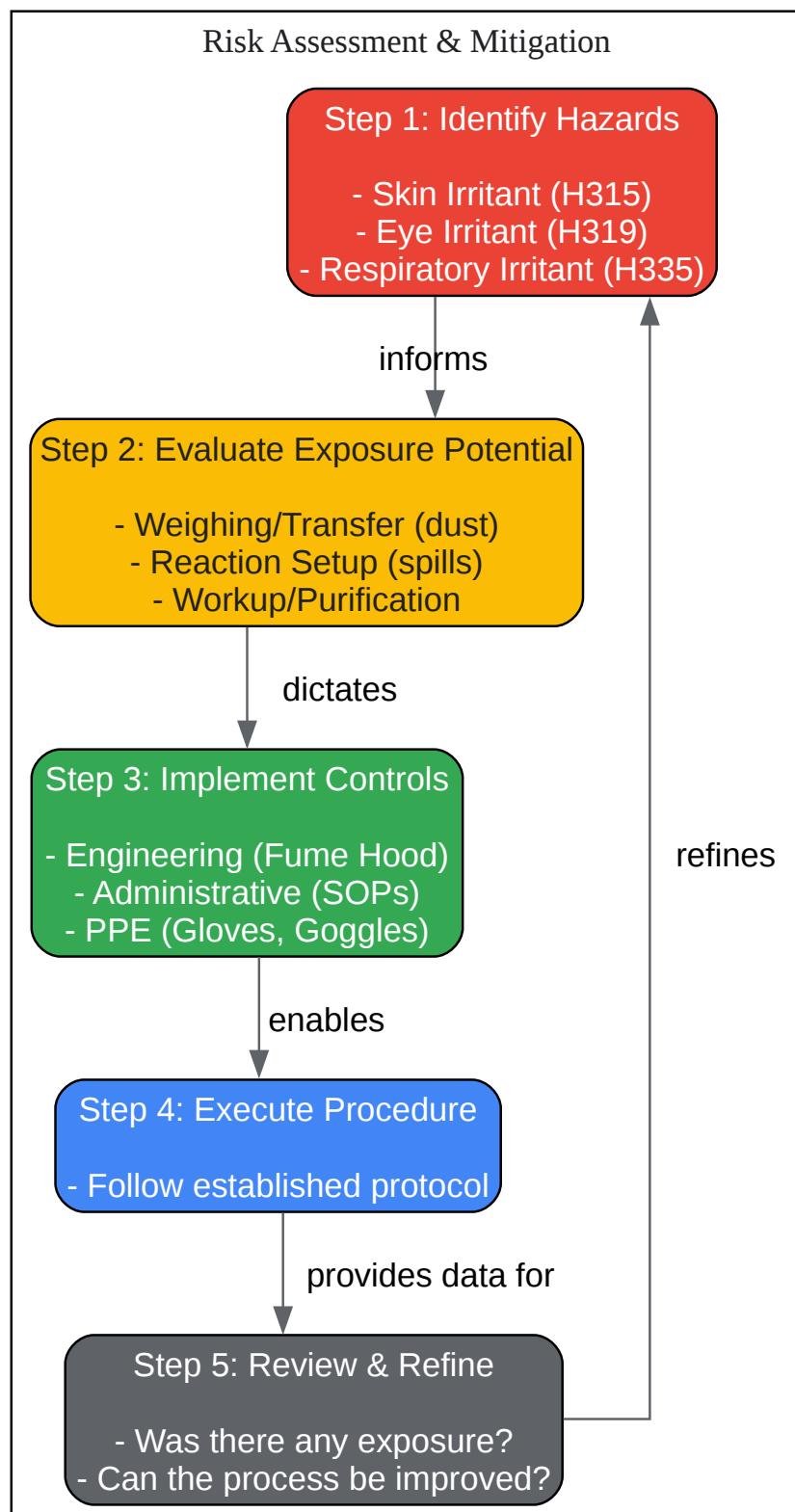
The compound is categorized as an irritant, with specific target organ toxicity upon single exposure.

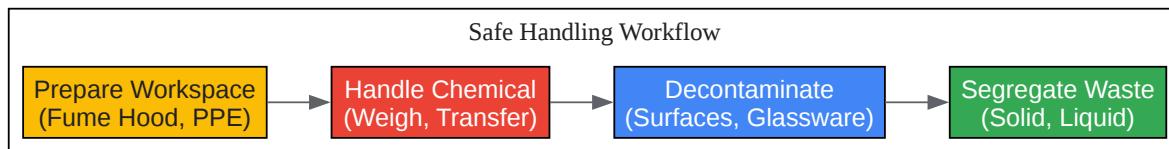
Hazard Classification	Hazard Statement	GHS Code	Pictogram	Signal Word
Skin Corrosion/Irritation, Category 2	Causes skin irritation	H315	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation, Category 2	Causes serious eye irritation	H319	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity — Single Exposure, Category 3	May cause respiratory irritation	H335	GHS07 (Exclamation Mark)	Warning

Expertise & Experience: The trifluoromethyl group ($-CF_3$) is a strong electron-withdrawing group, which influences the electronic properties of the entire molecule. This, combined with the amide functionality, results in a compound that can act as a potent irritant. The particulate nature of the solid powder increases the risk of aerosolization, making respiratory tract irritation a primary concern during handling procedures like weighing or transfers. The risk assessment must therefore prioritize the containment of airborne dust.

Risk Assessment Workflow

A self-validating safety protocol begins with a logical risk assessment. The following workflow should be adapted for any procedure involving **4-(Trifluoromethyl)benzamide**.





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Caption: A cyclical workflow emphasizing continuous safety practices.

Section 6: Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and correct response is critical.

Exposure Type	Immediate Action	Follow-Up
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing. [3]	Seek medical attention if skin irritation occurs or persists. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. [3]	Seek immediate medical attention. [3]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. [3][5]	Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. [3][6]	Seek immediate medical attention. [3]
Minor Spill	Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite). Sweep up and place in a suitable, sealed container for disposal. [3][7]	Decontaminate the area with soap and water.

Expertise & Experience: For eye contact, the 15-minute flushing period is a minimum standard. The goal is to physically remove the irritant particles and dilute any dissolved chemical to non-harmful levels. Forcing the eyelids open to rinse underneath is crucial for ensuring complete decontamination. Never use neutralizing agents, as this can cause thermal burns and worsen the injury.

Section 7: Waste Disposal and Decontamination

Proper disposal is a legal and ethical requirement to protect both personnel and the environment.

- **Waste Segregation:** All waste contaminated with **4-(Trifluoromethyl)benzamide**, including excess solid, contaminated gloves, and absorbent materials, must be collected in a clearly labeled, sealed hazardous waste container.
- **Disposal:** The sealed container must be disposed of through an approved waste disposal plant or via your institution's Environmental Health & Safety (EHS) department. [3] Do not dispose of this chemical in standard trash or down the drain.
- **Decontamination:** All glassware and equipment should be rinsed with an appropriate solvent (e.g., acetone, ethanol) in a fume hood. The rinsate should be collected as hazardous waste. Subsequently, wash the glassware with soap and water.

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